

An In-depth Technical Guide to 5-Methoxyisophthalic Acid

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Compound of Interest

Compound Name: 5-Methoxyisophthalic acid

Cat. No.: B140609

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This guide provides comprehensive information on the physicochemical properties of **5-Methoxyisophthalic acid**, tailored for researchers, scientists, and professionals in drug development.

Core Physicochemical Data

5-Methoxyisophthalic acid, a dicarboxylic acid derivative of anisole, is a valuable building block in organic synthesis, particularly in the development of metal-organic frameworks (MOFs) and pharmaceutical compounds. Its key identifiers and properties are summarized below.

Parameter	Value
Molecular Formula	C ₉ H ₈ O ₅ [1]
Linear Formula	CH ₃ OC ₆ H ₃ (CO ₂ H) ₂ [2][3]
Molecular Weight	196.16 g/mol [1][2][3]
CAS Number	46331-50-4[2]
Melting Point	275-280 °C[1]

Chemical Structure

The molecular structure of **5-Methoxyisophthalic acid** consists of a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a methoxy group at position 5.

Caption: Chemical structure of **5-Methoxyisophthalic acid**.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **5-Methoxyisophthalic acid** are application-specific. For instance, its use as an organic linker in the synthesis of Metal-Organic Frameworks (MOFs) involves solvothermal or hydrothermal reactions with metal salts. A general procedure would entail:

- **Dissolution:** Dissolving **5-Methoxyisophthalic acid** and a chosen metal salt (e.g., zinc nitrate, copper acetate) in a suitable solvent or solvent mixture (e.g., DMF, ethanol).
- **Reaction:** Sealing the mixture in a Teflon-lined autoclave and heating it at a specific temperature for a defined period.
- **Isolation:** Cooling the vessel to room temperature, followed by filtration to collect the crystalline product.
- **Washing and Drying:** Washing the product with the reaction solvent to remove unreacted starting materials and then drying it under vacuum.

For specific protocols, researchers should refer to peer-reviewed literature that details the synthesis of the desired MOF or compound.

Applications

5-Methoxyisophthalic acid is a key component in materials science and polymer chemistry. It serves as an organic linker in the formation of MOFs, which have applications in gas storage, separation, and catalysis.

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